

Technical Guide: Safety and Handling of (2-Iodo-4-(trifluoromethyl)phenyl)methanol

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Compound of Interest

Compound Name: (2-Iodo-4-(trifluoromethyl)phenyl)methanol

Cat. No.: B572646

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **(2-Iodo-4-(trifluoromethyl)phenyl)methanol** (CAS No. 873005-49-3). The information compiled is based on data from suppliers and safety data sheets for structurally related compounds, intended to provide a robust safety protocol in the absence of a dedicated Safety Data Sheet (SDS) for this specific chemical.

Chemical Identification and Physical Properties


Identifier	Value
Chemical Name	(2-Iodo-4-(trifluoromethyl)phenyl)methanol
Synonyms	2-Iodo-4-(trifluoromethyl)benzyl alcohol, [2-Iodo-4-(trifluoromethyl)phenyl]methanol
CAS Number	873005-49-3[1]
Molecular Formula	C ₈ H ₆ F ₃ IO[1]
Molecular Weight	302.03 g/mol [1]
Purity	Typically ≥96%

Note: Physical properties such as melting point, boiling point, and density are not consistently reported across suppliers. It should be handled as a solid or liquid based on laboratory conditions.

Hazard Identification and GHS Classification

While a specific GHS classification for **(2-Iodo-4-(trifluoromethyl)phenyl)methanol** is not universally established, based on data for structurally similar compounds, including other iodinated and trifluoromethyl-substituted aromatic compounds, the following GHS classifications are anticipated.

Pictograms:

 alt text

Signal Word: Warning

Hazard Statements:

Code	Statement
H302	Harmful if swallowed.
H315	Causes skin irritation.
H319	Causes serious eye irritation.
H335	May cause respiratory irritation.

Precautionary Statements:

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P330	Rinse mouth.
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.

P501

Dispose of contents/container to an approved waste disposal plant.

Toxicological Information

Specific toxicological data such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **(2-Iodo-4-(trifluoromethyl)phenyl)methanol** are not readily available. However, based on the hazard statements for similar compounds, it is presumed to be harmful if ingested, and may cause irritation to the skin, eyes, and respiratory system. The trifluoromethyl group can enhance the lipophilicity of the molecule, potentially leading to increased bioavailability and stability, which are important considerations in assessing its toxicological profile.

Handling and Storage

4.1. Engineering Controls:

- Work with this compound should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.

4.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and/or a face shield.
- Skin Protection:
 - Wear a flame-retardant, chemical-resistant lab coat.
 - Gloves: Nitrile or neoprene gloves are recommended. Latex gloves may not provide sufficient protection. Always inspect gloves for integrity before use.
- Respiratory Protection: If working outside of a fume hood or if dust/aerosols are generated, use a NIOSH-approved respirator with appropriate cartridges for organic vapors.

4.3. Hygiene Measures:

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.
- Do not eat, drink, or smoke in the laboratory.

4.4. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from direct sunlight, heat, and incompatible materials such as strong oxidizing agents.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Disposal

6.1. Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described in Section 4.2.
- For solid spills, carefully sweep or scoop up the material and place it in a designated, labeled container for disposal. Avoid generating dust.
- For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Clean the spill area with a suitable solvent, and collect the cleaning materials for disposal as hazardous waste.

6.2. Waste Disposal:

- Dispose of **(2-Iodo-4-(trifluoromethyl)phenyl)methanol** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Experimental Protocols

While a specific, detailed experimental protocol for the use of **(2-Iodo-4-(trifluoromethyl)phenyl)methanol** was not found in the immediate search, a common synthetic route to this compound involves the reduction of the corresponding aldehyde. The following is a generalized protocol based on a cited synthesis.^[1]

Synthesis of **(2-Iodo-4-(trifluoromethyl)phenyl)methanol** from 2-Iodo-4-(trifluoromethyl)benzaldehyde

Materials:

- 2-Iodo-4-(trifluoromethyl)benzaldehyde
- Sodium borohydride (NaBH_4)
- Methanol (MeOH)

- Dichloromethane (DCM)
- Saturated aqueous ammonium chloride (NH_4Cl)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

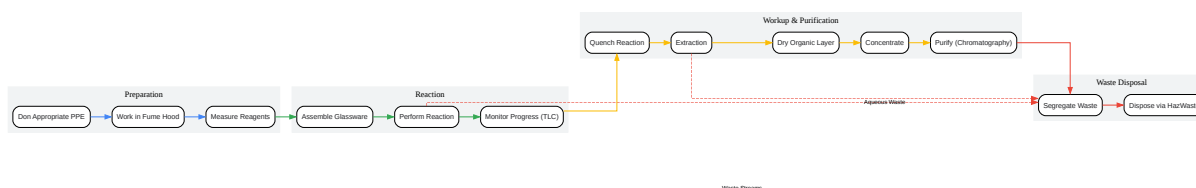
- Dissolve 2-Iodo-4-(trifluoromethyl)benzaldehyde in methanol in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium borohydride to the stirred solution in small portions.
- Monitor the reaction by thin-layer chromatography (TLC) until the starting material is consumed.
- Quench the reaction by the slow addition of saturated aqueous ammonium chloride.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude product.
- Purify the crude product by flash column chromatography on silica gel.

Safety Considerations for this Protocol:

- Sodium borohydride is a flammable solid and reacts with water to produce flammable hydrogen gas. Handle with care and add slowly to the reaction mixture.
- Methanol is flammable and toxic. All manipulations should be performed in a fume hood.
- Dichloromethane is a volatile and potentially carcinogenic solvent. Handle in a fume hood with appropriate PPE.

Visualizations

DOT Script for General Laboratory Workflow



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Caption: General workflow for handling and synthesizing **(2-Iodo-4-(trifluoromethyl)phenyl)methanol**.

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References

- 1. (2-Iodo-4-(trifluoromethyl)phenyl)methanol synthesis - chemicalbook [chemicalbook.com]
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